

An In-depth Technical Guide to the Physicochemical Properties of 4-Bromobenzylamine

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Compound of Interest

Compound Name: 4-Bromobenzylamine

Cat. No.: B181089

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This technical guide provides a comprehensive overview of the melting and boiling points of **4-Bromobenzylamine** (CAS No: 3959-07-7), a versatile building block in organic synthesis with significant applications in the development of pharmaceuticals and agrochemicals.^[1] This document is intended for researchers, scientists, and professionals in drug development, offering detailed data and standardized experimental protocols.

Physicochemical Data of 4-Bromobenzylamine

4-Bromobenzylamine is a white to almost white solid at room temperature.^{[1][2]} Its key physical properties are summarized below. It is important to note the variations in reported values across different suppliers and databases, which may arise from differences in sample purity or measurement conditions.

Property	Value	Conditions	Source
Melting Point	20 °C	Ambient Pressure	[2] [3]
25 °C	Ambient Pressure	[1] [4] [5]	
26 °C	Ambient Pressure		
Boiling Point	250 °C	Not Specified	[2]
110-112 °C	30 mmHg	[1] [4] [5]	
125 °C	15 mmHg		
Density	1.481 g/cm ³	20 °C	[2]
1.473 g/mL	25 °C	[1] [4] [5]	
Molecular Formula	C ₇ H ₈ BrN	[1] [2]	
Molecular Weight	186.05 g/mol	[2] [5]	

Experimental Protocols

The following sections detail standardized methodologies for the experimental determination of melting and boiling points for compounds such as **4-Bromobenzylamine**.

Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. It is a crucial indicator of purity, as impurities tend to lower and broaden the melting point range.[\[6\]](#) The capillary method is a widely used and reliable technique.

Apparatus:

- Melting point apparatus (e.g., DigiMelt, Mel-Temp, or Thiele tube)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

- Thermometer (if using a Thiele tube)
- Heating oil (e.g., mineral oil, if using a Thiele tube)

Procedure:

- Sample Preparation: Ensure the **4-Bromobenzylamine** sample is completely dry and finely powdered. If necessary, grind the crystals using a clean, dry mortar and pestle.
- Loading the Capillary Tube: Press the open end of a capillary tube into the powdered sample, trapping a small amount of material. Tap the sealed end of the tube gently on a hard surface or drop it down a long glass tube to compact the sample into a column of 2-3 mm at the bottom.^{[7][8]}
- Measurement (Using a Digital Apparatus):
 - Place the loaded capillary tube into the sample holder of the melting point apparatus.
 - If the approximate melting point is unknown, perform a rapid preliminary run by heating at a high rate (e.g., 10-20 °C/min) to get an estimated range.^[7]
 - For an accurate measurement, set the starting temperature to about 10-15 °C below the estimated melting point.
 - Set the heating ramp rate to a slow value, typically 1-2 °C per minute, to ensure thermal equilibrium.
 - Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (T_1) and the temperature at which the last solid crystal melts (T_2). The melting point is reported as the range $T_1 - T_2$.
- Measurement (Using a Thiele Tube):
 - Attach the capillary tube to a thermometer using a rubber band or a small piece of tubing, aligning the sample with the thermometer bulb.
 - Fill the Thiele tube with heating oil to the level of the upper side arm.

- Immerse the thermometer and attached capillary tube into the oil bath.
- Gently heat the side arm of the Thiele tube with a Bunsen burner. The design of the tube ensures uniform heat distribution via convection currents.^{[6][9]}
- Record the temperature range from the first sign of melting to the complete liquefaction of the sample.

Boiling Point Determination (Capillary Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.^{[9][10][11]} Since **4-Bromobenzylamine** has a relatively high boiling point at atmospheric pressure, measurement under reduced pressure is common to prevent decomposition. The following micro-method is suitable for small sample quantities.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube with heating oil or an aluminum block heater)
- Rubber band or thread

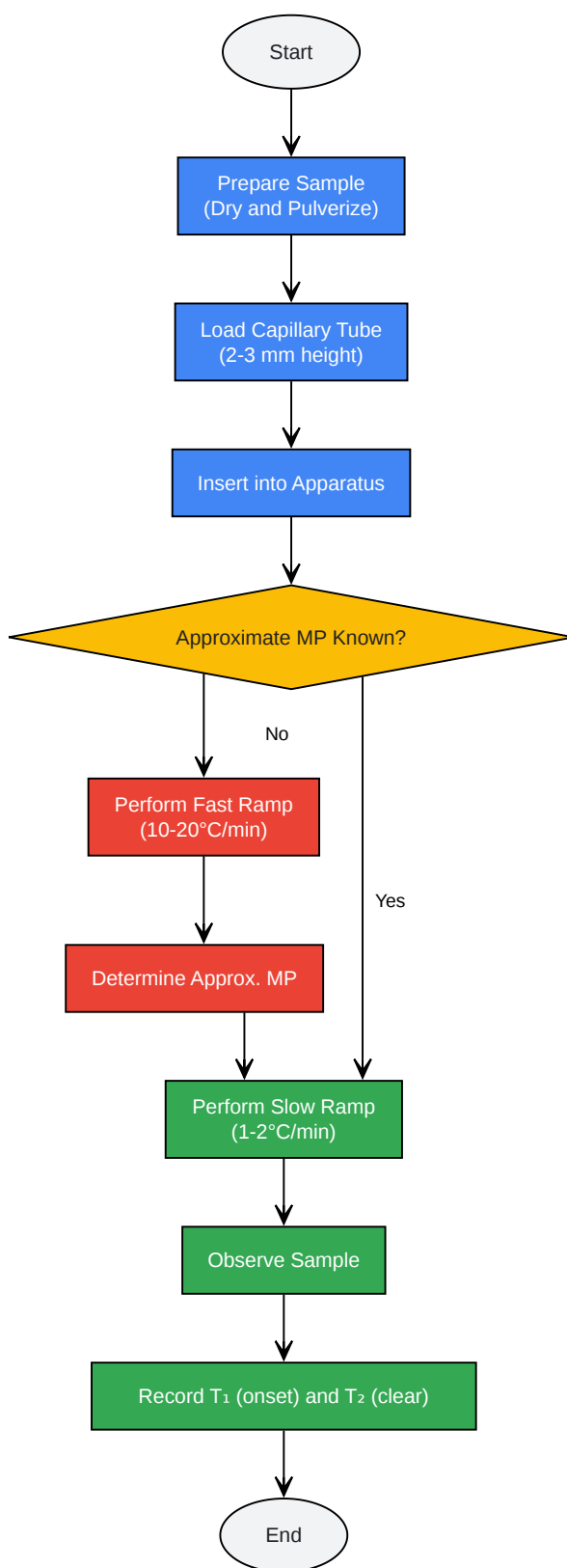
Procedure:

- Sample Preparation: Place a small amount (a few milliliters) of liquid **4-Bromobenzylamine** into the fusion tube.^[9]
- Assembly: Place a capillary tube, with its sealed end pointing upwards, into the fusion tube containing the liquid.
- Heating Setup: Attach the fusion tube to a thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.

- Heating: Immerse the assembly in a Thiele tube oil bath or place it in an aluminum heating block.[\[9\]](#)
- Observation: Heat the apparatus gently. As the temperature rises, air trapped in the capillary tube will slowly bubble out.[\[12\]](#)
- Recording the Boiling Point: When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.[\[12\]](#) At this point, remove the heat source and allow the apparatus to cool slowly.
- The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is the boiling point of the liquid at the given atmospheric pressure.[\[9\]](#)[\[12\]](#) Record this temperature.

Visualized Workflow

The following diagram illustrates the logical workflow for determining the melting point of a solid compound using a modern digital apparatus.



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Workflow for Melting Point Determination.

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